

In-Depth Technical Guide: Chemical Compatibility of NGAC G907-24 Epoxy Adhesive

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Compound of Interest

Compound Name: G907

Cat. No.: B1654381

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Introduction

NGAC **G907-24** is a medium viscosity, near-transparent, general-purpose structural epoxy adhesive. It is formulated for applications demanding strong adhesion to a variety of substrates including glass, ceramics, metals, and plastics, coupled with high mechanical strength and superior chemical resistance. While specific quantitative data on the chemical compatibility of NGAC **G907-24** is not publicly available from the manufacturer, this guide provides an overview of the expected chemical resistance based on its likely composition as a bisphenol-A (BPA) based epoxy resin.^{[1][2]} Furthermore, it details standardized experimental protocols that can be employed to generate specific compatibility data for critical applications.

Expected Chemical Compatibility of General-Purpose Epoxy Adhesives

The following table summarizes the general chemical resistance of BPA-based epoxy resins. It is crucial to note that this information should be used as a guideline only. For definitive compatibility, testing under end-use conditions is strongly recommended. The resistance can be influenced by factors such as temperature, concentration, and duration of exposure.

Chemical Class	Reagent	Expected Resistance
Acids (Dilute)	Acetic Acid (10%)	Good
Hydrochloric Acid (10%)	Good	
Sulfuric Acid (10%)	Good	
Acids (Concentrated)	Nitric Acid	Poor
Sulfuric Acid	Poor to Fair	
Alkaline Solutions	Sodium Hydroxide (10%)	Excellent
Ammonium Hydroxide (10%)	Excellent	
Solvents (Alcohols)	Ethanol	Good
Isopropanol	Good	
Methanol	Fair to Good	
Solvents (Ketones)	Acetone	Poor to Fair
Methyl Ethyl Ketone (MEK)	Poor	
Solvents (Aromatic)	Toluene	Fair
Xylene	Fair	
Solvents (Chlorinated)	Methylene Chloride	Poor
Trichloroethylene	Poor	
Aqueous Solutions	Salt Water	Excellent
Deionized Water	Excellent	
Petroleum Products	Gasoline	Good
Diesel Fuel	Excellent	
Motor Oil	Excellent	

Experimental Protocol for Chemical Compatibility Testing

For applications requiring documented evidence of chemical compatibility, a standardized test method is essential. The following protocol is based on ASTM D543, "Standard Practices for Evaluating the Resistance of Plastics to Chemical Reagents".^[3]

Materials and Equipment

- Cured samples of NGAC **G907-24** (minimum of 3 per reagent and control)
- Immersion containers with tight-fitting lids
- Chemical reagents of interest
- Analytical balance (accurate to 0.1 mg)
- Micrometer or caliper
- Mechanical testing apparatus (e.g., tensile tester)
- Controlled temperature environment (oven or incubator)
- Personal Protective Equipment (PPE) appropriate for the chemicals being handled

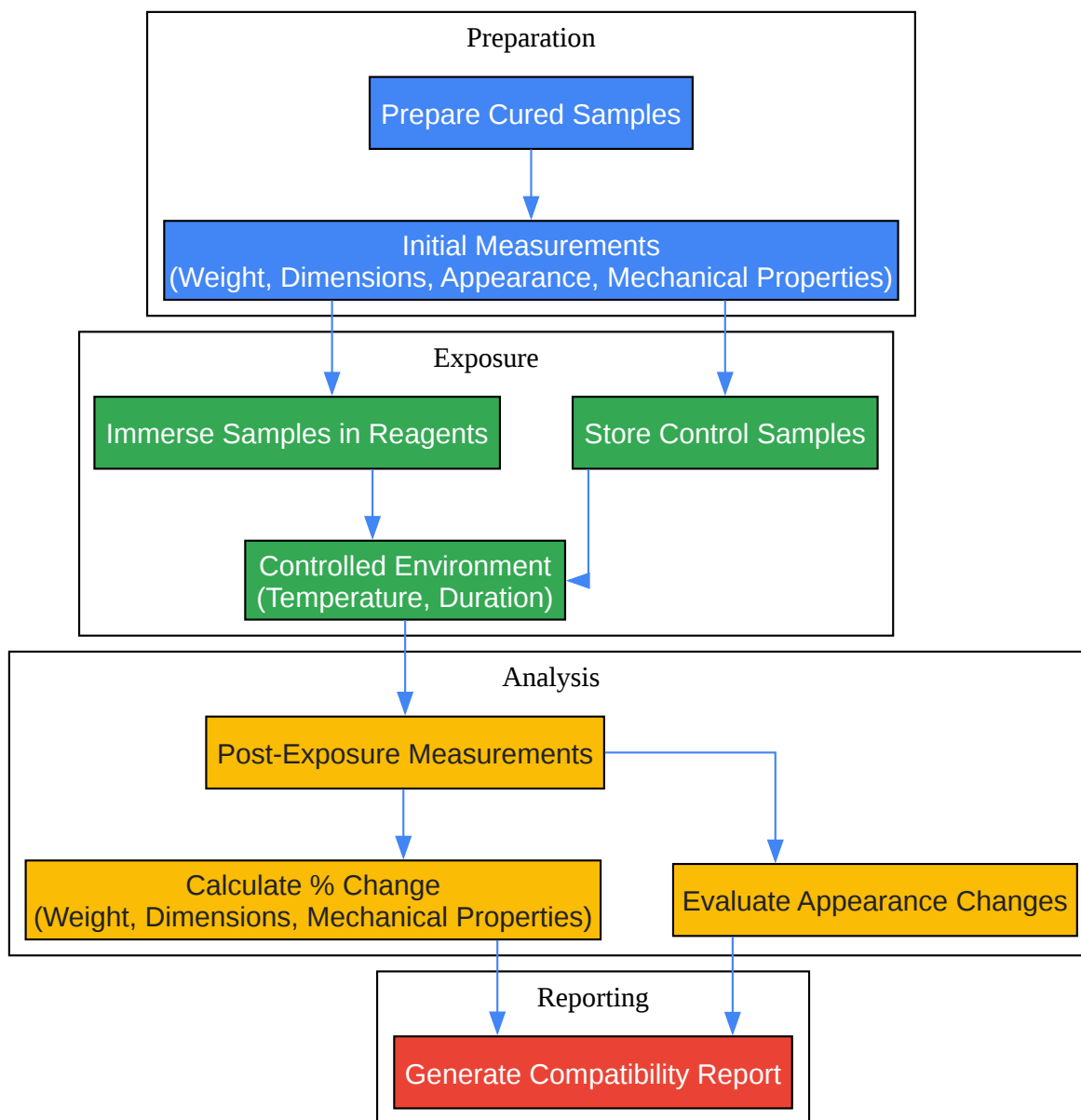
Procedure

- **Sample Preparation:** Prepare fully cured specimens of NGAC **G907-24** according to the manufacturer's recommended cure schedule. The geometry of the specimens will depend on the properties to be evaluated (e.g., tensile bars for mechanical strength, small squares for weight and dimension changes).
- **Initial Measurements:** Prior to exposure, measure and record the following for each specimen:
 - Weight
 - Dimensions (length, width, thickness)

- Appearance (color, clarity, surface texture)
- Mechanical properties (e.g., tensile strength, hardness) - if applicable.
- Immersion: Place the specimens in the immersion containers, ensuring they are fully submerged in the chemical reagent. Use a sufficient volume of reagent to avoid significant changes in concentration during the test. A control set of specimens should be kept in a clean, dry environment at the same temperature.
- Exposure: Seal the containers and place them in the controlled temperature environment for a specified duration. Typical exposure times are 24 hours, 7 days, and 30 days.
- Post-Exposure Analysis: After the exposure period, carefully remove the specimens from the reagents, rinse with a non-reactive solvent if necessary, and gently pat dry.
- Final Measurements: Within a specified timeframe, re-measure and record the same properties as in the initial measurements:
 - Weight
 - Dimensions
 - Appearance
 - Mechanical properties
- Data Analysis: Calculate the percentage change in weight, dimensions, and mechanical properties. Document any changes in appearance.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the chemical compatibility testing protocol.

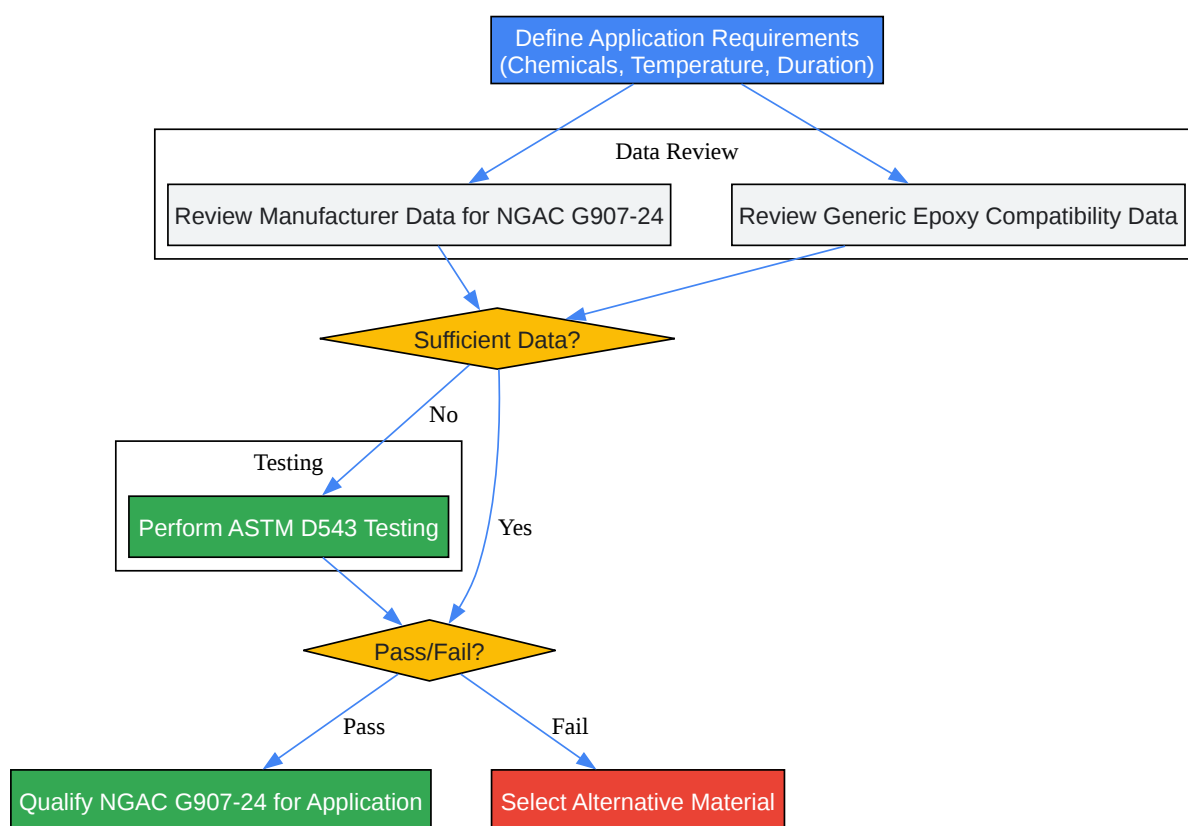


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Caption: Chemical Compatibility Testing Workflow.

Signaling Pathways and Logical Relationships

While signaling pathways are not directly applicable to the chemical compatibility of an epoxy adhesive, a logical relationship diagram can illustrate the decision-making process for material selection based on compatibility data.



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Caption: Material Qualification Decision Process.

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